

The Stereochemistry of Naturally Occurring Abscisic Aldehyde: An In-depth Technical Guide

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Compound of Interest

Compound Name: (+/-)-Abscisic aldehyde

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Introduction

Abscisic aldehyde, a pivotal intermediate in the biosynthesis of the phytohormone abscisic acid (ABA), plays a crucial role in regulating various aspects of plant growth, development, and stress responses. The stereochemistry of this molecule is of paramount importance as it dictates its biological activity and interaction with downstream enzymatic and signaling components. This technical guide provides a comprehensive overview of the stereochemistry of naturally occurring abscisic aldehyde, including its absolute configuration, biosynthetic pathway, and methods for its stereochemical analysis.

Core Concepts: Stereochemistry of Abscisic Aldehyde

Naturally occurring abscisic aldehyde is the (+)-enantiomer, possessing a specific three-dimensional arrangement of its atoms. The key stereochemical features are:

- Absolute Configuration at C-1': The chiral center at the 1'-position of the cyclohexene ring has an (S) configuration. This is a critical determinant of its biological recognition and subsequent conversion to the active form of abscisic acid.
- Side Chain Geometry: The polyene side chain attached to the ring typically exists in a (2Z,4E)-configuration, commonly referred to as the 2-cis, 4-trans isomer.

The IUPAC name for the naturally occurring enantiomer is (2Z,4E)-5-[(1S)-1-Hydroxy-2,6,6-trimethyl-4-oxocyclohex-2-en-1-yl]-3-methylpenta-2,4-dienal[1].

Quantitative Data

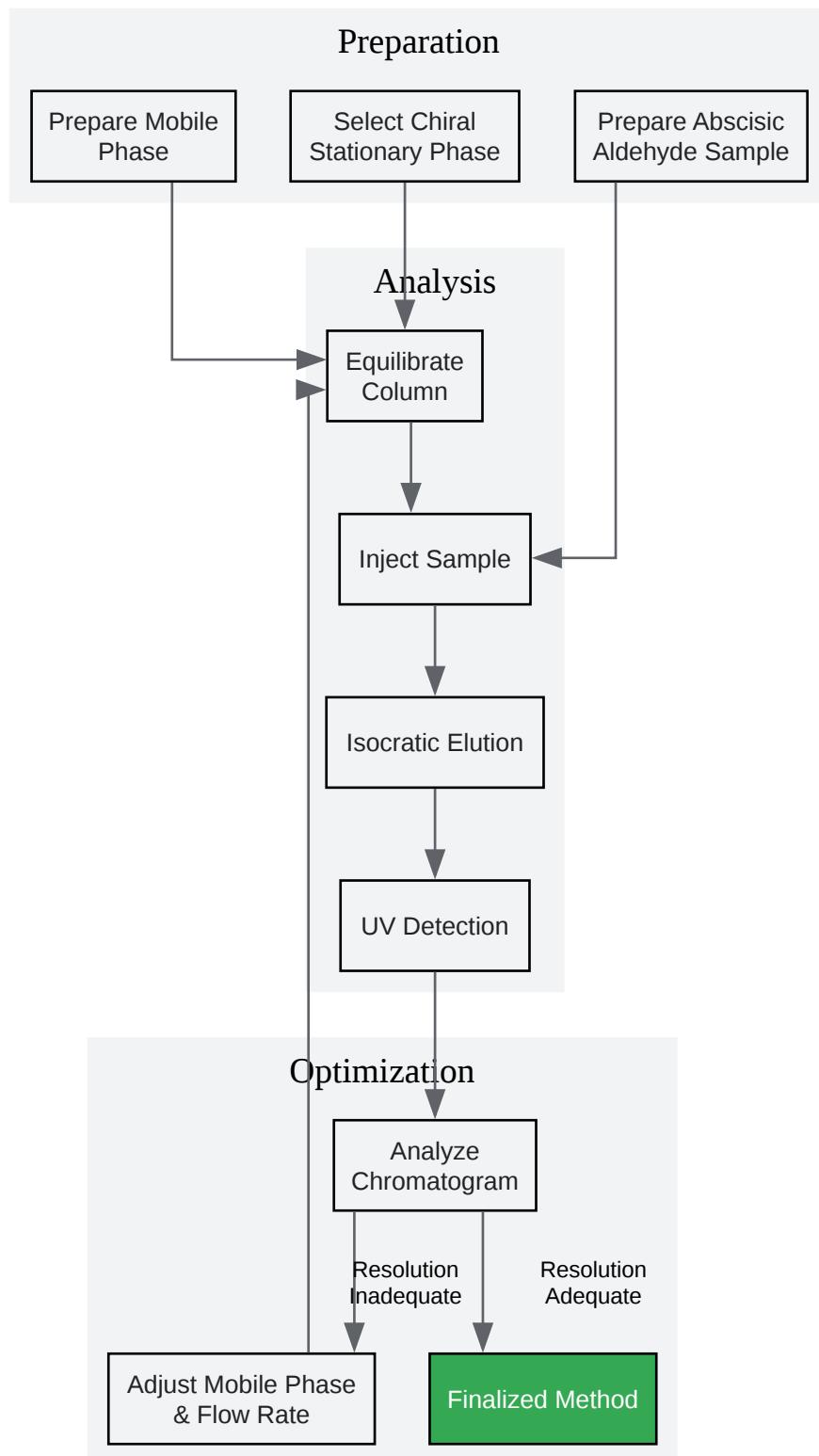
Precise quantitative data on the stereochemical properties of abscisic aldehyde are essential for research and drug development. While specific optical rotation values for abscisic aldehyde are not readily available in the literature, the enantiomeric purity of its downstream product, (+)-abscisic acid, is indicative of the high stereoselectivity of the biosynthetic pathway.

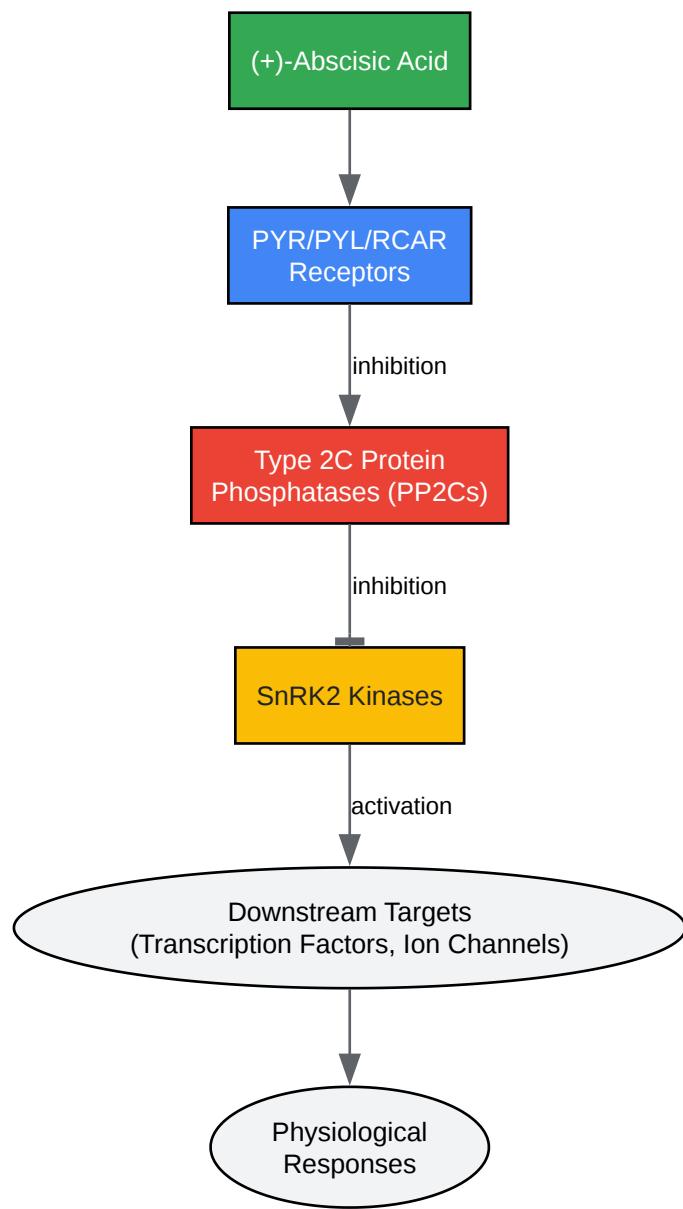
Property	Value/Description	References
Enantiomeric Form	(+)-enantiomer	General literature
Absolute Configuration (C-1)	(S)	[1]
Side Chain Configuration	(2Z,4E)	General literature
Enantiomeric Excess in Plants	Data not available for abscisic aldehyde directly, but assumed to be high based on the enantiopurity of (+)-ABA.	

Biosynthesis and Stereochemical Control

The stereochemistry of abscisic aldehyde is established during its biosynthesis from carotenoid precursors. The pathway involves several key enzymatic steps that ensure the production of the specific (+)-(S)-enantiomer.

Biosynthetic Pathway of (+)-Abscisic Aldehyde





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References

- 1. Abscisic aldehyde - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [The Stereochemistry of Naturally Occurring Abscisic Aldehyde: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14101375#stereochemistry-of-naturally-occurring-abscisic-aldehyde>

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